

Safeguarding Researchers: A Comprehensive Guide to Handling BMS-711939

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Compound of Interest					
Compound Name:	BMS711939				
Cat. No.:	B15542146	Get Quote			

For Immediate Implementation: This document provides crucial safety and logistical protocols for the handling and disposal of BMS-711939, a potent and selective peroxisome proliferator-activated receptor (PPAR) alpha agonist. Adherence to these guidelines is mandatory to ensure the safety of all laboratory personnel and the integrity of the research environment.

BMS-711939 is a small molecule (Formula: C₂₂H₂₀ClFN₂O₆) with a high degree of biological activity, exhibiting an EC50 of 4 nM for human PPARα.[1] While not classified as a cytotoxic agent, its high potency necessitates its treatment as a Highly Potent Active Pharmaceutical Ingredient (HPAPI). Exposure to minute quantities could elicit unintended biological effects. Therefore, a comprehensive safety strategy encompassing engineering controls, stringent personal protective equipment (PPE) protocols, and meticulous disposal procedures is paramount.

Personal Protective Equipment (PPE)

The following table outlines the minimum PPE requirements for handling BMS-711939. These requirements are based on the potential for exposure during various laboratory operations.

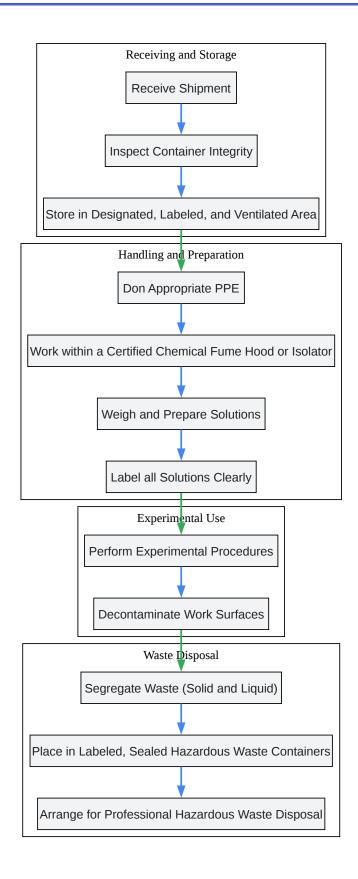


Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Compounding (Dry Powder)	Chemical safety goggles and face shield	Double-gloving with nitrile gloves	Disposable, solid-front lab coat with tight- fitting cuffs	NIOSH-approved N100 or P100 respirator
Solution Preparation and Handling	Chemical safety goggles	Double-gloving with nitrile gloves	Disposable, solid-front lab coat	Required if potential for aerosolization exists
In Vitro / In Vivo Dosing	Chemical safety goggles	Double-gloving with nitrile gloves	Disposable, solid-front lab coat	As determined by risk assessment
Waste Disposal	Chemical safety goggles	Double-gloving with nitrile gloves	Disposable, solid-front lab coat	Not generally required if handling sealed containers

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling BMS-711939 is critical to minimize exposure risk. The following workflow outlines the essential steps from receipt to disposal.





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Figure 1. Workflow for the safe handling and disposal of BMS-711939.



Disposal Plan: Managing Contaminated Materials

Proper disposal of BMS-711939 and all contaminated materials is a critical final step to prevent environmental release and unintended exposure.

Waste Segregation is Mandatory:

- Solid Waste: All disposable PPE (gloves, lab coats, etc.), weighing papers, and any other solid materials that have come into contact with BMS-711939 must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Unused solutions, contaminated solvents, and aqueous waste must be collected in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other waste streams.
- Sharps: Needles, syringes, and other sharps must be placed in a designated sharps container that is then treated as hazardous waste.

All waste containers must be disposed of through a licensed hazardous waste management company. Follow all institutional and local regulations for hazardous waste disposal.

Signaling Pathway and Experimental Workflow

BMS-711939 functions as a PPAR α agonist. Upon binding, it modulates the transcription of genes involved in lipid metabolism. The following diagram illustrates this simplified signaling pathway.

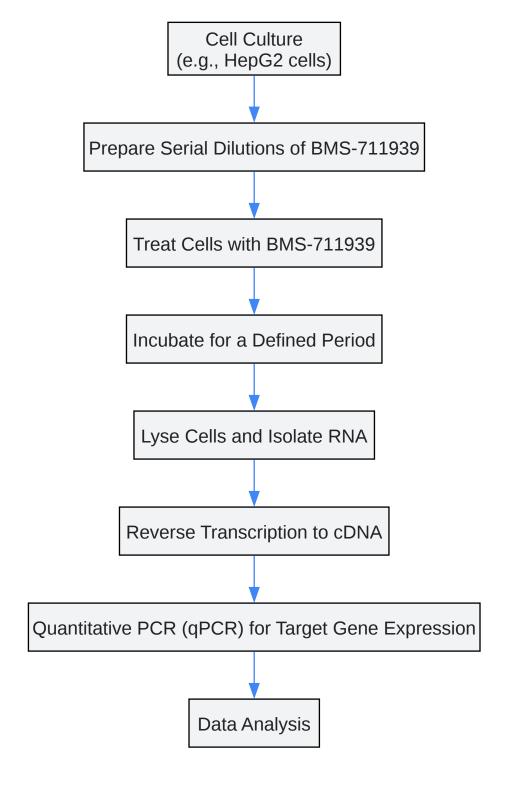


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Figure 2. Simplified signaling pathway of BMS-711939 as a PPARα agonist.

The following diagram outlines a general experimental workflow for assessing the in vitro activity of BMS-711939.





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Figure 3. General experimental workflow for in vitro analysis of BMS-711939 activity.



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References

- 1. Discovery and Preclinical Evaluation of BMS-711939, an Oxybenzylglycine Based PPARα Selective Agonist - PMC [pmc.ncbi.nlm.nih.gov]
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